

(R)-(+)-Methylsuccinic acid physical properties

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Compound of Interest

Compound Name: (R)-(+)-Methylsuccinic acid

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An In-depth Technical Guide to the Physical Properties of (R)-(+)-Methylsuccinic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chiral building blocks like **(R)-(+)-Methylsuccinic acid** is paramount. This guide provides a detailed overview of its key physical characteristics, supported by experimental protocols for their determination.

Core Physical Properties

(R)-(+)-Methylsuccinic acid, also known as (R)-(+)-Pyrotartaric acid, is a chiral dicarboxylic acid that serves as a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1] Its physical properties are critical for its handling, reaction optimization, and formulation.

General and Physicochemical Properties

The fundamental identifiers and computed properties of **(R)-(+)-Methylsuccinic acid** are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₄	[1][2][3]
Molecular Weight	132.11 g/mol	[2][3]
CAS Number	3641-51-8	[1][2]
Appearance	White or off-white crystalline powder	[1][4]
Predicted pKa	4.56 ± 0.19	[2][4]
Predicted Density	1.311 ± 0.06 g/cm ³	[2]

Thermal and Optical Properties

Thermal and optical properties are crucial for identification, purity assessment, and quality control.

Property	Value	Conditions
Melting Point	110-115 °C	(lit.)[2][5]
Boiling Point	236.5 ± 13.0 °C	(Predicted)[2]
Specific Rotation [α]	+14° to +17°	20°C, D-line (c=2 in Ethanol)[1]
Specific Rotation [α]	+8.0°	25°C, D-line (c=5 in H ₂ O)

Solubility Profile

The solubility of **(R)-(+)-Methylsuccinic acid** dictates its behavior in various solvent systems, which is essential for reaction and purification processes.

Solvent	Solubility
Water	Soluble[2][6][7]
Alcohols	Soluble[2]
Ethers	Soluble[2]
Ketones	Slightly soluble[2]
Esters	Slightly soluble[2]
Dimethylformamide (DMF)	30 mg/mL[8]
Dimethyl sulfoxide (DMSO)	30 mg/mL[8]
Ethanol	30 mg/mL[8]
Phosphate-buffered saline (PBS, pH 7.2)	10 mg/mL[8]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **(R)-(+)-Methylsuccinic acid**.

Melting Point Determination (Capillary Method)

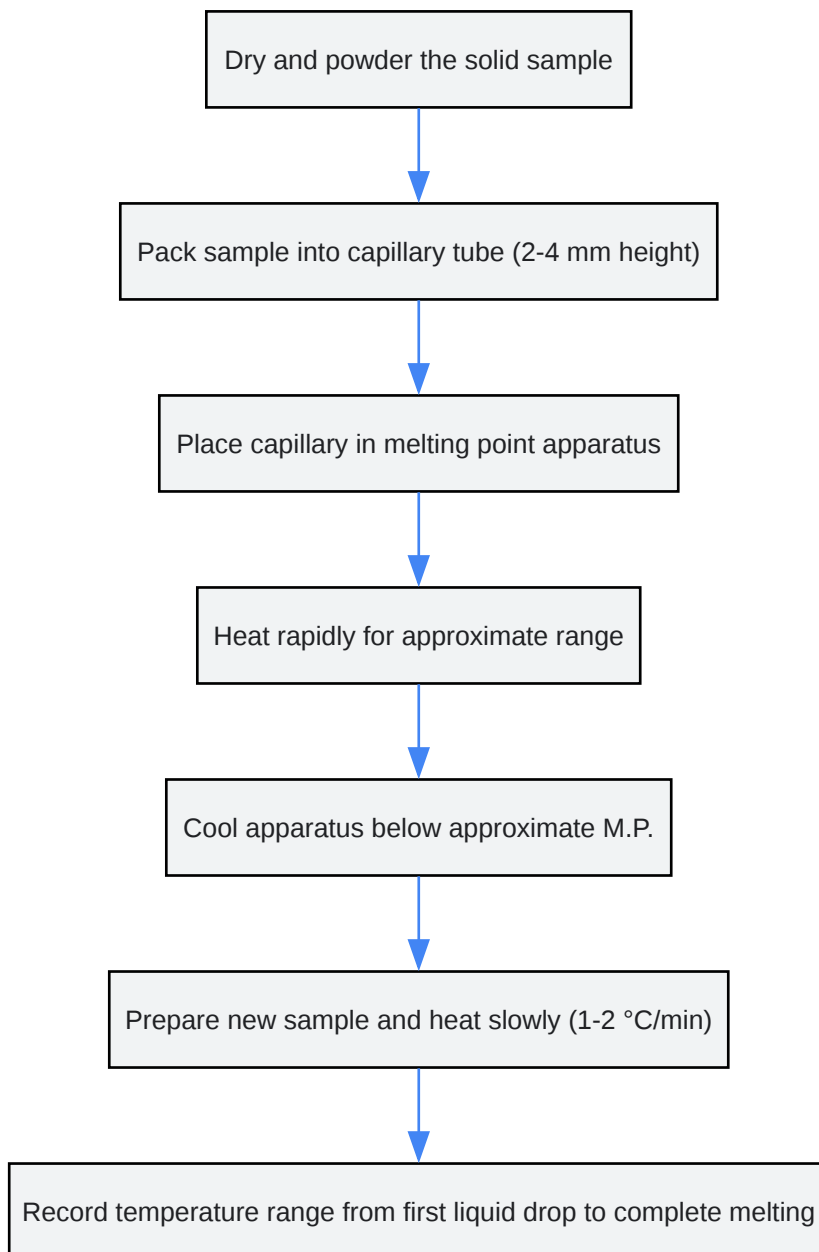
The melting point of a crystalline solid is a key indicator of its purity. The capillary method is a common and reliable technique.[9]

Methodology:

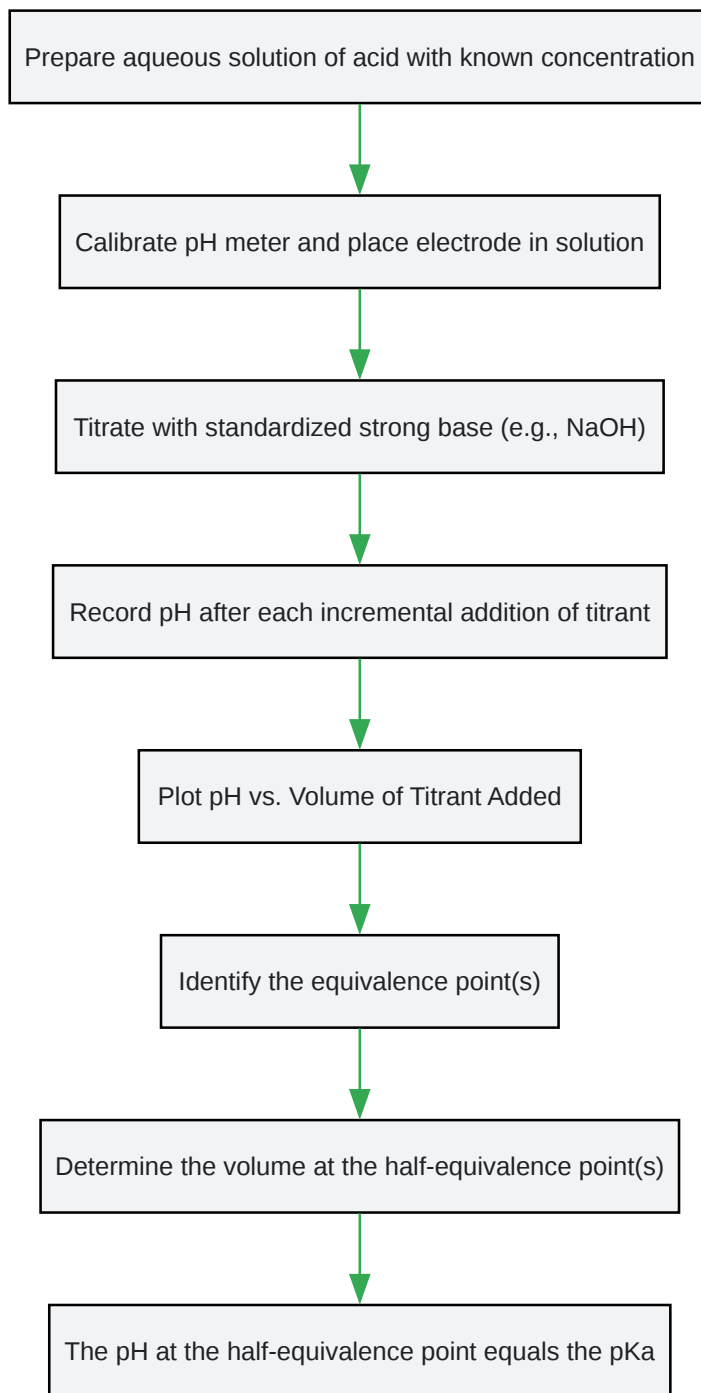
- **Sample Preparation:** Ensure the **(R)-(+)-Methylsuccinic acid** sample is completely dry and finely powdered.[9]
- **Capillary Packing:** Press the open end of a thin-walled capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-4 mm.[10]
- **Apparatus Setup:** Place the packed capillary tube into the heating block of a melting point apparatus (e.g., DigiMelt or Mel-Temp).[11]

- Approximate Determination: Heat the sample rapidly (10-20 °C/minute) to find an approximate melting range.[\[10\]](#)
- Accurate Determination: Allow the apparatus to cool to at least 10-15 °C below the approximate melting point.[\[10\]](#) Insert a new sample and heat at a slow, controlled rate (1-2 °C/minute).
- Observation and Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[\[10\]](#)

Workflow for Melting Point Determination



Workflow for pKa Determination via Titration

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